

Spectroscopic Characterization and Comparative Analysis of 2-(3,5-Dibromophenyl)propan-2-ol

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Compound of Interest

Compound Name: 2-(3,5-Dibromophenyl)propan-2-ol

Cat. No.: B8263927

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Target Audience: Researchers, analytical chemists, and drug development professionals.

Executive Summary

2-(3,5-Dibromophenyl)propan-2-ol (CAS No. 234430-04-7) [1] is a highly valuable tertiary benzyl alcohol utilized as a versatile building block in organic synthesis, cross-coupling reactions, and the development of lipophilic pharmacophores. Accurately characterizing this compound requires a deep understanding of how its unique structural features—specifically the bulky isopropanol group and the meta-substituted bromine atoms—perturb its spectroscopic signatures.

This guide provides an objective, data-driven comparison of **2-(3,5-Dibromophenyl)propan-2-ol** against its structural analogues, 2-(3,5-Dichlorophenyl)propan-2-ol and 1-(3,5-Dibromophenyl)ethanol, to aid researchers in precise structural elucidation and to establish a robust, self-validating synthetic protocol.

Mechanistic & Structural Overview: The Heavy Atom Effect

When analyzing the Nuclear Magnetic Resonance (NMR) spectra of halogenated aromatics, researchers often default to electronegativity to predict chemical shifts. However, bromine introduces a prominent Heavy Atom on Light Atom (HALA) effect [2].

Bromine possesses a large, diffuse electron cloud. Through spin-orbit coupling and diamagnetic shielding, it effectively immerses the adjacent ipso-carbon (C-Br) in electron density. Consequently, the ^{13}C NMR signals for the C-Br carbons (C3 and C5) in **2-(3,5-Dibromophenyl)propan-2-ol** are shifted significantly upfield (~ 122.8 ppm) compared to the C-Cl carbons in its dichloro analogue (~ 134.9 ppm). Conversely, the magnetic anisotropy and steric bulk of the bromine atoms cause a distinct downfield shift in the ^1H NMR for the ortho-protons (H4) trapped between them.

Comparative Spectroscopic Data

To facilitate accurate peak assignment during characterization, the quantitative spectroscopic data of **2-(3,5-Dibromophenyl)propan-2-ol** is compared against two key alternatives.

Table 1: ^1H NMR Data Comparison (400 MHz, CDCl_3)

Proton Assignment	2-(3,5-Dibromophenyl)propan-2-ol	2-(3,5-Dichlorophenyl)propan-2-ol	1-(3,5-Dibromophenyl)ethanol
Ar-H4 (para)	δ 7.55 (t, $J = 1.8$ Hz, 1H)	δ 7.25 (t, $J = 1.8$ Hz, 1H)	δ 7.56 (t, $J = 1.8$ Hz, 1H)
Ar-H2, H6 (ortho)	δ 7.51 (d, $J = 1.8$ Hz, 2H)	δ 7.37 (d, $J = 1.8$ Hz, 2H)	δ 7.45 (d, $J = 1.8$ Hz, 2H)
Aliphatic CH/CH ₃	δ 1.55 (s, 6H)	δ 1.56 (s, 6H)	δ 4.85 (q, 1H), 1.45 (d, 3H)
Hydroxyl (OH)	δ 1.85 (br s, 1H, exchangeable)	δ 1.88 (br s, 1H)	δ 1.95 (br s, 1H)

Table 2: ¹³C NMR Data Comparison (100 MHz, CDCl₃)

Carbon Assignment	2-(3,5-Dibromophenyl)propan-2-ol	2-(3,5-Dichlorophenyl)propan-2-ol	1-(3,5-Dibromophenyl)ethanol
C1 (ipso to alcohol)	153.2 ppm	152.8 ppm	149.5 ppm
C3, C5 (C-Halogen)	122.8 ppm (HALA Effect)	134.9 ppm	123.0 ppm
C4 (para)	132.8 ppm	127.1 ppm	133.1 ppm
C2, C6 (ortho)	126.5 ppm	123.4 ppm	127.4 ppm
C-OH (Aliphatic)	72.4 ppm (Tertiary)	72.5 ppm (Tertiary)	69.5 ppm (Secondary)
CH 3	31.6 ppm	31.7 ppm	25.2 ppm

Table 3: Mass Spectrometry (EI, 70 eV) & IR Spectroscopy

Feature	2-(3,5-Dibromophenyl)propan-2-ol	Note / Causality
Molecular Ion [M] ⁺	m/z 292, 294, 296 (1:2:1 ratio)	Classic isotopic signature confirming two Br atoms.
Base Peak	m/z 277, 279, 281	Loss of a methyl radical[M - CH ₃] ⁺ , typical for tertiary cumyl alcohols.
IR: O-H Stretch	~3380 cm ⁻¹ (Broad)	Confirms the presence of the hydrogen-bonded hydroxyl group.
IR: C-Br Stretch	~750 cm ⁻¹ (Strong)	Characteristic heavy-halogen stretching frequency.

Experimental Protocol: Synthesis & Validation

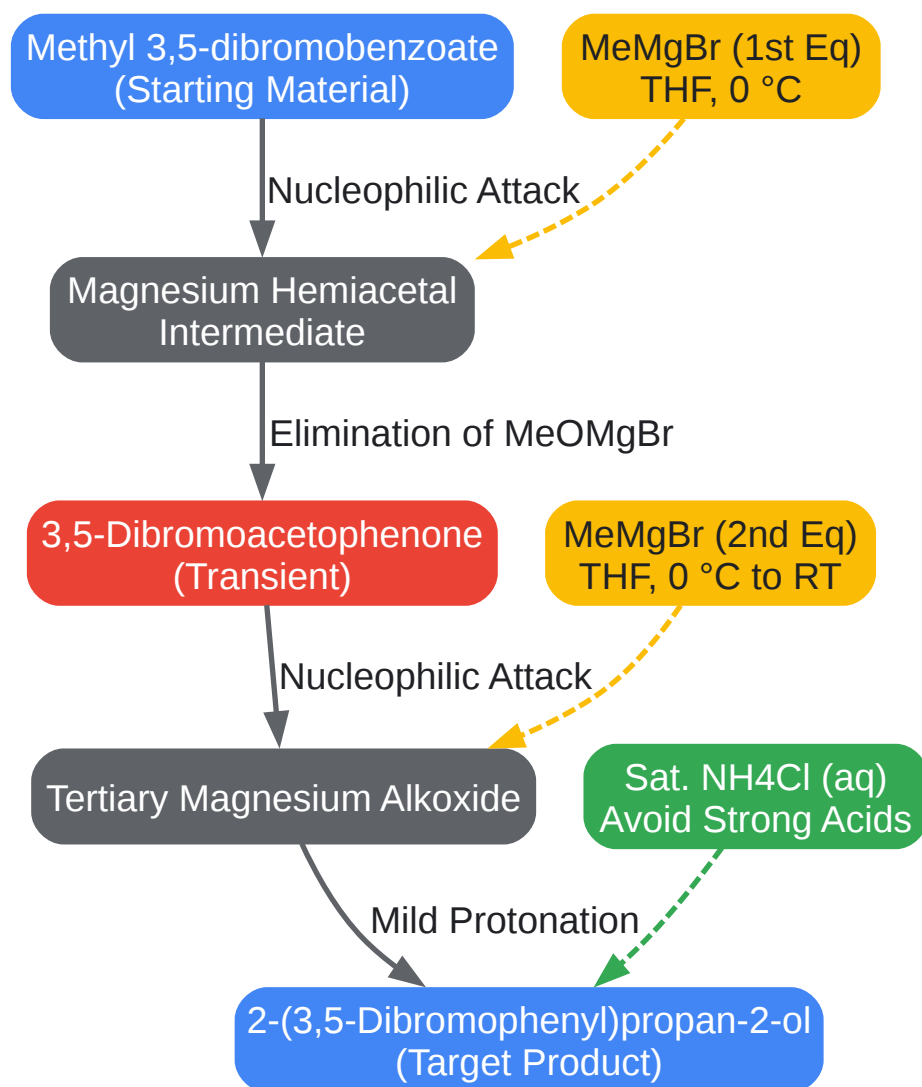
The most reliable method to synthesize **2-(3,5-Dibromophenyl)propan-2-ol** is via a double Grignard addition to methyl 3,5-dibromobenzoate [3]. This protocol is designed as a self-validating system; the visual cues and specific reagent choices ensure the integrity of the final tertiary alcohol.

Step-by-Step Methodology

- **Preparation of the Reaction Matrix:** In an oven-dried, argon-purged Schlenk flask, dissolve methyl 3,5-dibromobenzoate (1.0 equiv) in anhydrous Tetrahydrofuran (THF) (0.5 M).
Causality: Anhydrous conditions are critical. Trace water will prematurely quench the Grignard reagent, leading to the formation of unreacted ester and debrominated byproducts.
- **Cryogenic Addition:** Cool the flask to 0 °C using an ice-water bath. Slowly add Methylmagnesium bromide (MeMgBr, 3.0 M in diethyl ether, 2.5 equiv) dropwise over 20 minutes. Causality: The initial [2+2] cycloaddition to form the magnesium hemiacetal intermediate is highly exothermic. Controlling the temperature prevents solvent boil-off and suppresses side reactions (e.g., enolization of the transient ketone).
- **Maturation:** Remove the ice bath and allow the reaction to stir at room temperature for 2 hours. Track the reaction via TLC (Hexanes:EtOAc 8:2). The ester spot ($R_f \sim 0.7$) and transient ketone spot should completely disappear, replaced by the highly polar tertiary alkoxide ($R_f \sim 0.3$).
- **Controlled Quenching (Critical Step):** Cool the mixture back to 0 °C and strictly quench by slowly adding saturated aqueous NH_4Cl . Causality: You must avoid strong aqueous acids (like HCl or H_2SO_4). The tertiary benzylic alcohol is highly prone to E1 dehydration. A strong acid will rapidly protonate the hydroxyl group, expel water, and yield the undesired alkene byproduct, 1,3-dibromo-5-(prop-1-en-2-yl)benzene.
- **Extraction & Purification:** Extract the aqueous layer with Ethyl Acetate (3x). Wash the combined organic layers with brine, dry over anhydrous Na_2SO_4 , and concentrate under reduced pressure. Purify via flash column chromatography to yield the pure product as a white solid/viscous oil.

Data Visualization: Reaction Workflow

The following diagram maps the logical progression of the double Grignard addition, highlighting the transient intermediates and the critical quenching phase.



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Workflow of the double Grignard addition to synthesize **2-(3,5-Dibromophenyl)propan-2-ol**.

References

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- ACS Publications. "Optimization of Grignard Addition to Esters: Kinetic and Mechanistic Study of Model Phthalide Using Flow Chemistry." Industrial & Engineering Chemistry Research, 2018. Available at:[\[Link\]](#)
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